

# What is the chemical structure of Strombine

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## Compound of Interest

Compound Name: *Strombine*

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## Strombine: A Comprehensive Technical Guide

An In-depth Examination of the Chemical Structure, Properties, and Biological Significance of N-(carboxymethyl)-L-alanine

### Abstract

**Strombine**, scientifically known as N-(carboxymethyl)-L-alanine, is a naturally occurring imino acid found predominantly in marine invertebrates. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological significance of **Strombine**. Detailed experimental protocols for its synthesis and isolation are presented, alongside a thorough analysis of its spectroscopic data. This document is intended for researchers, scientists, and professionals in the fields of marine biology, natural product chemistry, and drug development, offering a consolidated resource for understanding and utilizing this intriguing marine metabolite.

### Chemical Structure and Identification

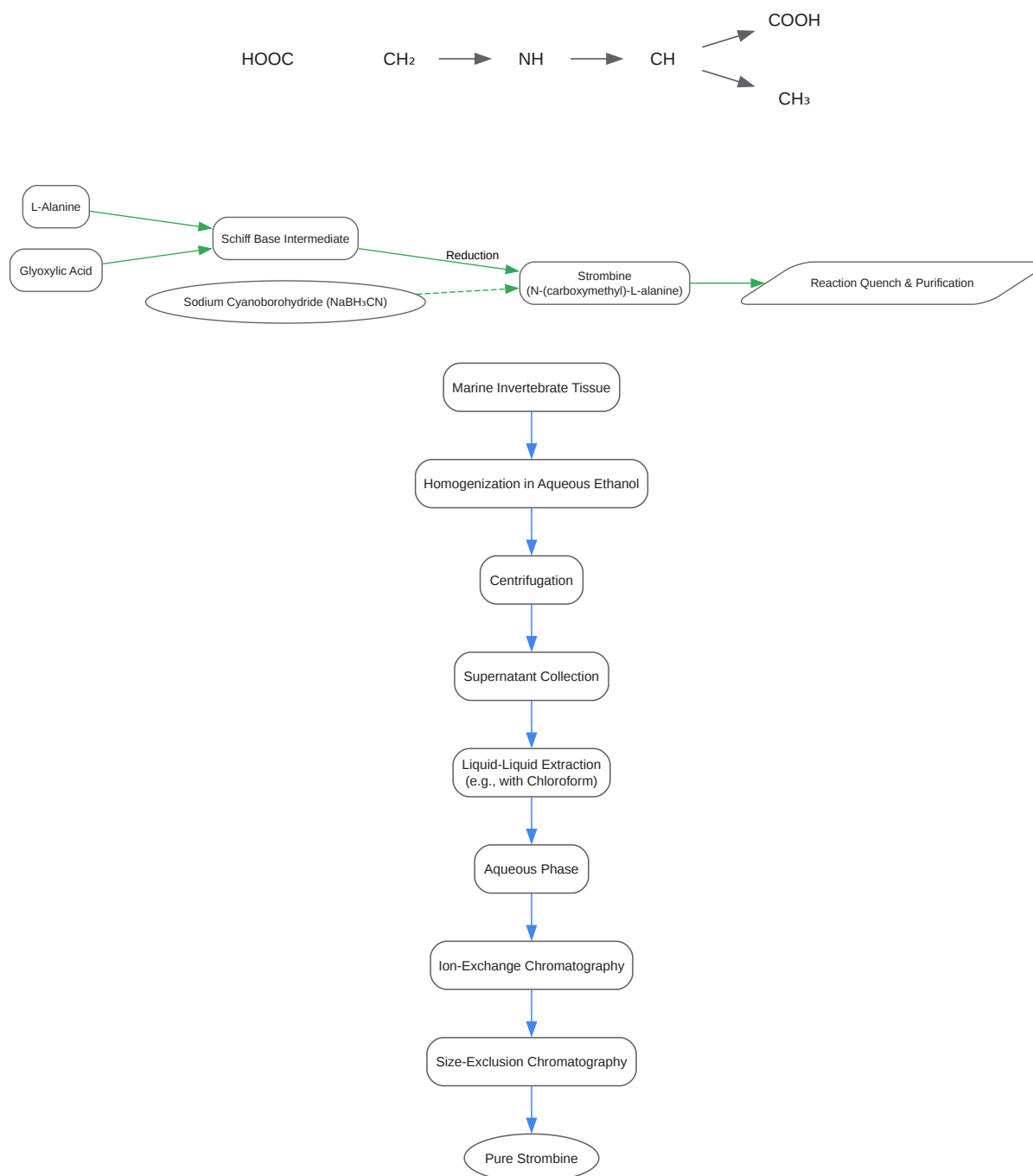
**Strombine** is a derivative of the amino acid L-alanine, where a carboxymethyl group is substituted on the amino group.<sup>[1]</sup> Its chemical structure is characterized by a central nitrogen atom bonded to a methyl-substituted carbon of a propanoic acid moiety and a methylene group of an acetic acid moiety.

Chemical Formula:  $C_5H_9NO_4$ <sup>[1]</sup>

IUPAC Name: (2S)-2-(carboxymethylamino)propanoic acid<sup>[1]</sup>

Synonyms: N-(carboxymethyl)-L-alanine, (S)-2-((Carboxymethyl)amino)propanoic acid, 2-Methyliminodiacetic acid[1]

Molecular Structure:



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## References

- 1. researchgate.net [researchgate.net]
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